

Preparation of JJO-1 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: JJO-1

Cat. No.: B1672959

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **JJO-1**, a bi-quinoline that functions as an allosteric activator of AMP-activated protein kinase (AMPK).^[1] Accurate preparation of this stock solution is critical for ensuring experimental reproducibility and obtaining reliable results in studies related to metabolic diseases such as obesity and type 2 diabetes.^[2]

Introduction

JJO-1 is a valuable research tool for investigating the AMPK signaling pathway. It allosterically activates all AMPK $\alpha\beta\gamma$ isoforms, with the exception of those containing the γ_3 subunit, in an ATP-sensitive manner.^[1] To facilitate its use in various in vitro and cell-based assays, a consistently prepared and properly stored stock solution is essential. This protocol outlines the necessary steps to achieve a stable and accurate **JJO-1** stock solution.

Quantitative Data Summary

For accurate and reproducible experimental results, it is imperative to use precise measurements when preparing the **JJO-1** stock solution. The following table summarizes the key quantitative data for **JJO-1**.

Parameter	Value	Reference
CAS Number	16722-44-4	[1]
Molecular Formula	C19H13N3	[1]
Molecular Weight	283.33 g/mol	[1]
EC50 for AMPK activation	1.8 μ M	[2][3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM - 50 mM	
Short-term Storage	0 - 4°C (days to weeks)	[1]
Long-term Storage	-20°C (months to years)	[1]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **JJO-1**. The concentration can be adjusted based on specific experimental needs by modifying the mass of **JJO-1** and the volume of the solvent accordingly.

Materials

- **JJO-1** powder (CAS: 16722-44-4)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure

- Pre-weighing Preparations:
 - Bring the **JJO-1** powder and anhydrous DMSO to room temperature before opening to prevent condensation.
 - Ensure the analytical balance is calibrated and level.
- Calculating the Required Mass of **JJO-1**:
 - To prepare a 10 mM stock solution, the required mass of **JJO-1** can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 283.33 \text{ g/mol} \times 1000 \text{ mg/g} = 2.83 \text{ mg}$
- Weighing **JJO-1**:
 - Carefully weigh out the calculated amount of **JJO-1** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Dissolving **JJO-1**:
 - Add the desired volume of anhydrous DMSO to the tube containing the **JJO-1** powder.
 - Vortex the solution thoroughly until the **JJO-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once the **JJO-1** is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber) microcentrifuge tubes or vials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
 - For short-term storage (days to weeks), store the aliquots at 0 - 4°C.^[1]

- For long-term storage (months to years), store the aliquots at -20°C.[1]

Safety Precautions

- **JJO-1** is for research use only and is not intended for human or veterinary use.[1]
- Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses.
- Handle **JJO-1** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Dispose of waste according to institutional and local regulations.

Diagrams

Caption: Workflow for **JJO-1** Stock Solution Preparation.

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